

# Technical Guide: Stability and Storage of Boc-Asp-OH-15N

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## Compound of Interest

Compound Name: *Boc-Asp-OH-15N*

CAS No.: *204523-15-9*

Cat. No.: *B1591071*

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## Executive Summary

**Boc-Asp-OH-15N** is a high-value, isotopically labeled amino acid derivative used primarily in the synthesis of peptides for structural biology (NMR) and mass spectrometry-based proteomics. While chemically similar to its unlabeled counterpart, the significant cost and critical application of the 15N variant demand a "Zero-Compromise" storage strategy.

The primary stability risks are hydrolytic deprotection of the tert-butyloxycarbonyl (Boc) group and thermal dehydration leading to internal anhydride formation. This guide provides a self-validating storage and handling system to ensure isotopic integrity and chemical purity over extended periods.

## Chemical Identity & Physicochemical Properties[2] [3][4][5][6][7][8][9][10]

Parameter	Specification
Chemical Name	N-alpha-t-Boc-L-aspartic acid-15N
CAS Number	204523-15-9 (15N labeled) / 13726-67-5 (Unlabeled)
Molecular Formula	C9H15[15N]O6
Molecular Weight	~234.22 g/mol (adjusted for 15N)
Isotopic Enrichment	≥ 98 atom % 15N
Physical State	White to off-white crystalline powder
Melting Point	116–118 °C (Decomposes)
Solubility	Soluble in DMF, DMSO, Methanol, DCM; sparingly soluble in water

Key Insight: The "15N" label is a stable isotope and does not undergo radioactive decay.<sup>[2]</sup> However, the chemical scaffold holding it is susceptible to environmental degradation.

## Stability Profile & Degradation Mechanisms

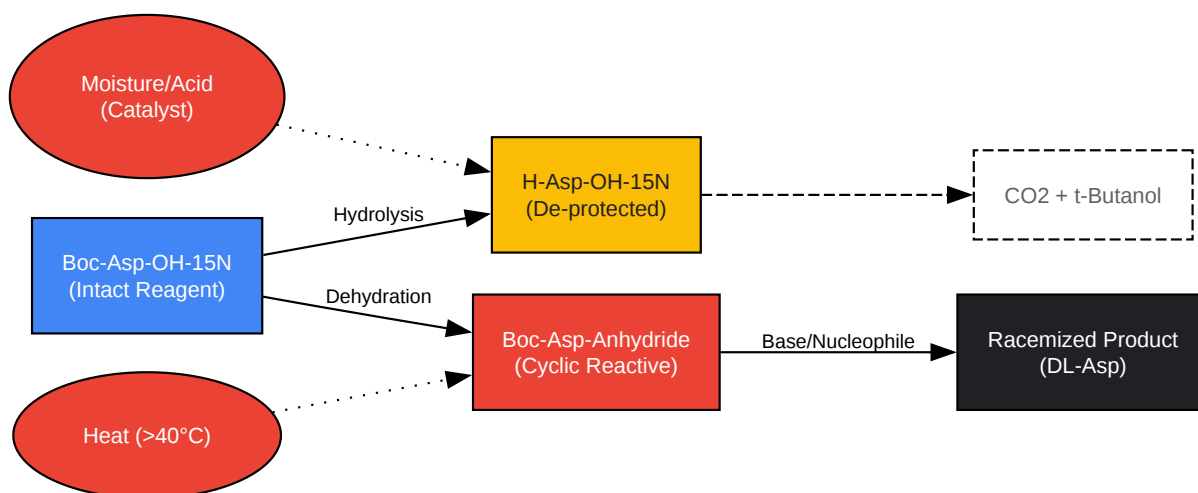
### Primary Degradation Pathways

Unlike peptides containing Asp sequences (which are prone to aspartimide formation), the free acid monomer **Boc-Asp-OH-15N** faces two distinct threats:

- **Acid-Catalyzed Hydrolysis (Autocatalytic):** In the presence of moisture, trace amounts of acid can catalyze the removal of the Boc group. This reaction releases CO<sub>2</sub> and tert-butanol, leaving the free amine (H-Asp-OH-15N), which is reactive and can lead to polymerization or salt formation.
- **Thermal Dehydration (Anhydride Formation):** Elevated temperatures can cause the side-chain carboxylic acid and the C-terminal carboxylic acid to condense, forming a five-membered cyclic anhydride. This species is highly reactive and prone to racemization.

### Degradation Pathway Diagram

The following diagram illustrates the chemical fate of **Boc-Asp-OH-15N** under poor storage conditions.



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Figure 1: Chemical degradation pathways showing hydrolytic deprotection and thermal anhydride formation.

## Storage & Handling Protocols

To maintain purity >99% and isotopic enrichment >98%, follow this tiered storage protocol.

### The "Deep Freeze" Protocol (Long-Term Storage)

For storage exceeding 1 month, the compound must be kept frozen and desiccated.

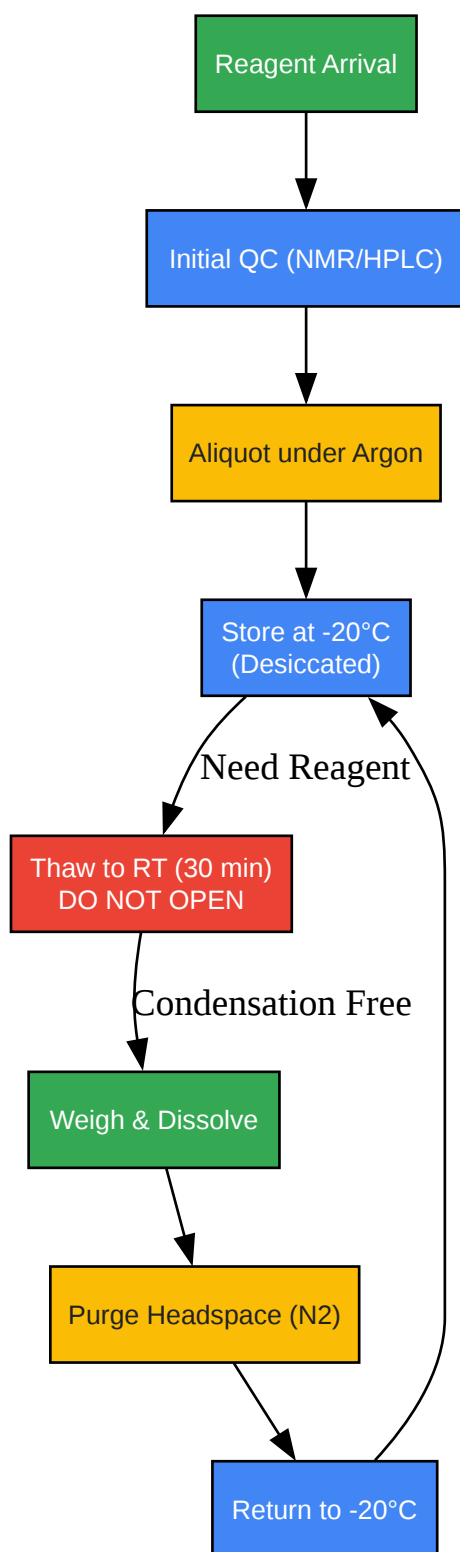
Condition	Requirement	Rationale
Temperature	-20°C ± 5°C	Halts thermal decomposition and anhydride formation.
Atmosphere	Argon or Nitrogen	Displaces oxygen and moisture; prevents oxidation.
Container	Amber Glass Vial	Blocks UV light; glass is impermeable to moisture (unlike some plastics).
Seal	Parafilm + Desiccant	Secondary barrier against humidity fluctuations in the freezer.

## Handling Workflow (Thawing & Use)

Improper thawing is the #1 cause of reagent degradation (water condensation).

- Equilibration: Remove vial from freezer and let it stand at room temperature for 30–45 minutes before opening.
  - Why? Opening a cold vial condenses atmospheric moisture onto the powder, initiating hydrolysis.
- Sampling: Use a dry spatula. Weigh quickly.
- Re-sealing: Purge the headspace with Nitrogen/Argon gas before re-capping. Wrap with Parafilm.

## Storage Workflow Diagram



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Figure 2: Lifecycle workflow for handling hygroscopic, isotopically labeled reagents.

## Quality Control & Verification

Before committing this expensive reagent to a synthesis, verify its integrity.

### Purity Verification Protocol (HPLC)

- Column: C18 Reverse Phase (e.g., 4.6 x 150 mm, 5  $\mu$ m).
- Mobile Phase A: 0.1% TFA in Water.
- Mobile Phase B: 0.1% TFA in Acetonitrile.
- Gradient: 5% to 95% B over 20 minutes.
- Detection: UV at 210 nm (amide bond) and 254 nm.
- Acceptance Criteria: Single major peak >98% area.[3] Impurities (free Asp) will elute near the void volume.

### Isotopic & Structural Verification (NMR)

- Solvent: DMSO-d<sub>6</sub>.
- <sup>1</sup>H-NMR: Confirm Boc singlet (~1.4 ppm) and Asp beta-protons. Check for absence of t-butyl alcohol (degradation product).
- <sup>15</sup>N-NMR (Optional but Recommended): A simple 1D <sup>15</sup>N experiment will confirm the label presence and enrichment level. A single sharp peak indicates intact labeled amine.

## Troubleshooting & FAQ

Q: The powder has clumped together. Is it still good? A: Clumping indicates moisture absorption. Run an HPLC or NMR. If the Boc group is intact, dry it under high vacuum over P<sub>2</sub>O<sub>5</sub> for 24 hours before use. If free Asp is detected (>2%), repurpose for non-critical applications or discard.

Q: Can I store it at 4°C instead of -20°C? A: For short periods (< 1 month), 4°C is acceptable if strictly desiccated. For long-term storage of <sup>15</sup>N material, -20°C is the standard to prevent slow thermal degradation.

Q: Does the  $^{15}\text{N}$  label affect the chemical reactivity? A: Negligibly. The kinetic isotope effect (KIE) is minimal for standard coupling reactions. Treat it chemically identical to standard Boc-Asp-OH.

## References

- National Institutes of Health (NIH) - PubChem. (2024). Boc-Asp-OH Compound Summary. Retrieved from [[Link](#)]
- ResearchGate. (2016). Thermal reaction of Boc-AA-Asp-OH derivatives. Retrieved from [[Link](#)]

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## Sources

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- 2. [aaep.bocsci.com](http://aaep.bocsci.com) [[aaep.bocsci.com](http://aaep.bocsci.com)]
- 3. Boc-Asp(OcHx)-OH | C<sub>15</sub>H<sub>25</sub>NO<sub>6</sub> | CID 7009416 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
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